

N-glycyl-L-isoleucine interference with analytical reagents.

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Compound of Interest

Compound Name: *Einecs 303-068-2*

Cat. No.: *B12672150*

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Technical Support Center: N-glycyl-L-isoleucine

Welcome to the technical support center for N-glycyl-L-isoleucine. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing potential analytical interferences caused by this dipeptide in common laboratory assays.

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General Information

N-glycyl-L-isoleucine is a dipeptide composed of glycine and L-isoleucine. Its chemical structure, containing a free N-terminal amino group, a C-terminal carboxylic acid group, and a peptide bond, gives it the potential to react with various analytical reagents. This can lead to inaccurate quantification or unexpected results in a range of biochemical assays. This guide is designed to help you identify and mitigate these potential interferences.

Troubleshooting Guides

Troubleshooting Unexpected Results in Protein Assays

If you are observing higher-than-expected protein concentrations or inconsistent results in the presence of N-glycyl-L-isoleucine, follow this workflow to diagnose the issue.

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